Introduction: The Architectural Significance of Chiral Cyclohexanes in Modern Chemistry

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Compound of Interest

Compound Name:	*(1R,2S)-Diethyl cyclohexane-1,2-dicarboxylate*
CAS No.:	*17351-07-4*
Cat. No.:	*B101856*

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The cyclohexane ring is a ubiquitous scaffold in organic chemistry, but its true power in the pharmaceutical and materials sciences is unlocked when its stereochemistry is precisely controlled. Chiral cyclohexane derivatives are cornerstone structural motifs in a vast array of natural products and synthetic bioactive compounds. The specific three-dimensional arrangement of substituents on the cyclohexane core dictates the molecule's interaction with chiral biological targets like enzymes and receptors, making stereocontrol not just an academic challenge, but a critical necessity for therapeutic efficacy and safety.[1] The demand for enantiomerically pure compounds has driven the development of sophisticated synthetic strategies to access these valuable building blocks.[2]

This technical guide provides researchers, scientists, and drug development professionals with an in-depth overview of key methodologies for the enantioselective synthesis of cyclohexane derivatives. Moving beyond simple procedural lists, this document delves into the mechanistic rationale behind powerful asymmetric transformations, offers detailed, field-proven protocols, and provides a framework for the validation of stereochemical outcomes. We will explore seminal strategies including asymmetric cycloadditions, powerful organocatalytic cascade reactions, and elegant biocatalytic desymmetrizations.

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Strategic Approaches to Asymmetric Cyclohexane Synthesis

The construction of a chiral cyclohexane ring can be broadly approached through several powerful strategies. The choice of method often depends on the desired substitution pattern, the availability of starting materials, and the required level of stereochemical complexity.

Asymmetric Diels-Alder Reaction: The Classic Approach to Stereocontrolled Cycloaddition

The Diels-Alder reaction is arguably the most powerful transformation for constructing six-membered rings, offering predictable regio- and stereochemical outcomes.[3][4] In its asymmetric variant, stereocontrol is achieved by employing a chiral catalyst, typically a Lewis acid, that coordinates to the dienophile and effectively shields one of its prochiral faces.[5] This forces the incoming diene to approach from the less sterically hindered face, inducing high levels of enantioselectivity.

Causality in Catalyst Selection: The success of the enantioselective Diels-Alder reaction hinges on the catalyst's ability to create a well-defined, rigid chiral environment around the dienophile. Chiral Lewis acids, often derived from metals like copper or titanium complexed with chiral ligands, activate α,β-unsaturated ketones or aldehydes towards cycloaddition while simultaneously dictating the facial selectivity.[5] Organocatalysis has also emerged as a powerful alternative, where chiral secondary amines, such as imidazolidinones, activate enones through the formation of a chiral iminium ion, which lowers the LUMO of the dienophile and provides excellent stereochemical control.[5]

The following workflow illustrates the general steps involved in optimizing and executing an asymmetric Diels-Alder reaction.

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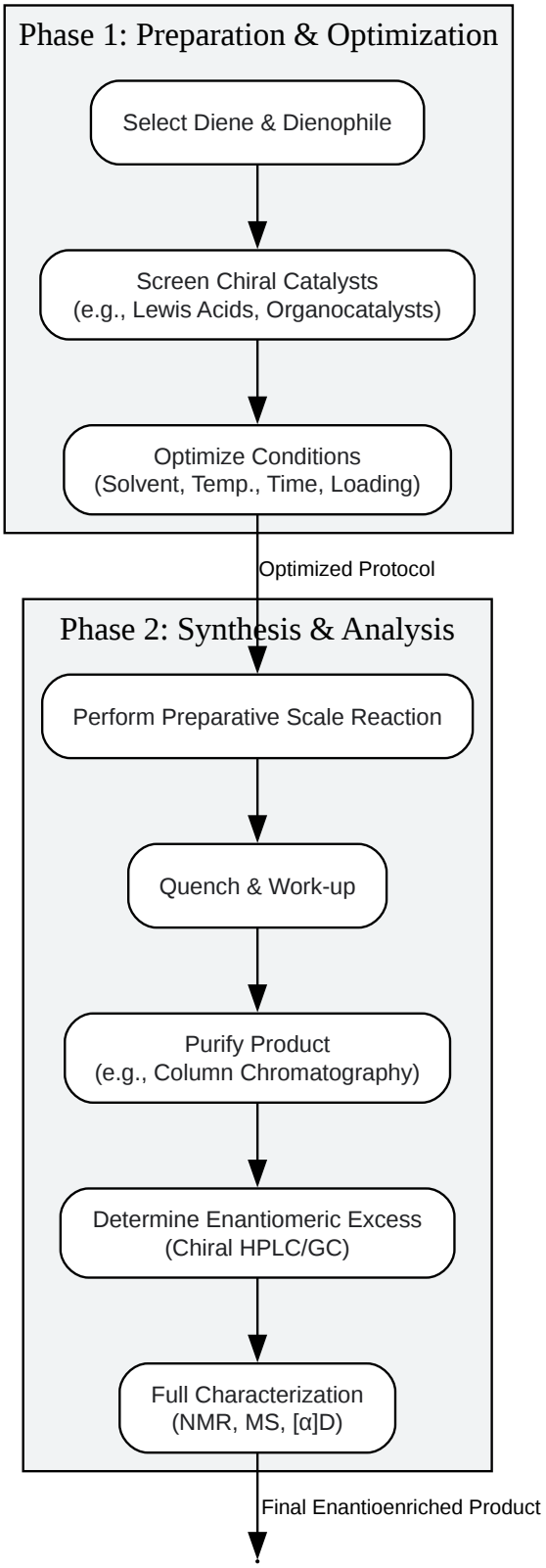

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Caption: General workflow for an asymmetric Diels-Alder reaction.

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Organocatalytic Cascade Reactions: Building Complexity in a Single Pot

Organocatalytic cascade reactions have revolutionized the synthesis of complex molecules by enabling the formation of multiple stereocenters and C-C bonds in a single, operationally simple procedure.[6][7] These reactions are particularly powerful for constructing highly substituted cyclohexane rings. A common and effective strategy is the domino Michael-Michael reaction sequence, where a chiral organocatalyst initiates an enantioselective Michael addition, and the resulting intermediate undergoes a subsequent, often diastereoselective, intramolecular cyclization.[6][7]

Mechanistic Insight: The elegance of this approach lies in the dual activation capability of bifunctional organocatalysts, such as those derived from cinchona alkaloids or prolinol ethers.[8][9] For instance, in the reaction between a β-ketoester and a nitroolefin, a thiourea-based catalyst can activate the nitroolefin via hydrogen bonding, while a basic amine moiety on the same catalyst deprotonates the β-ketoester to generate the nucleophile.[8][10][11] This dual activation within a chiral scaffold creates a highly organized transition state, leading to excellent enantioselectivity in the initial Michael addition. The subsequent cyclization can then be promoted by an achiral base.[6]

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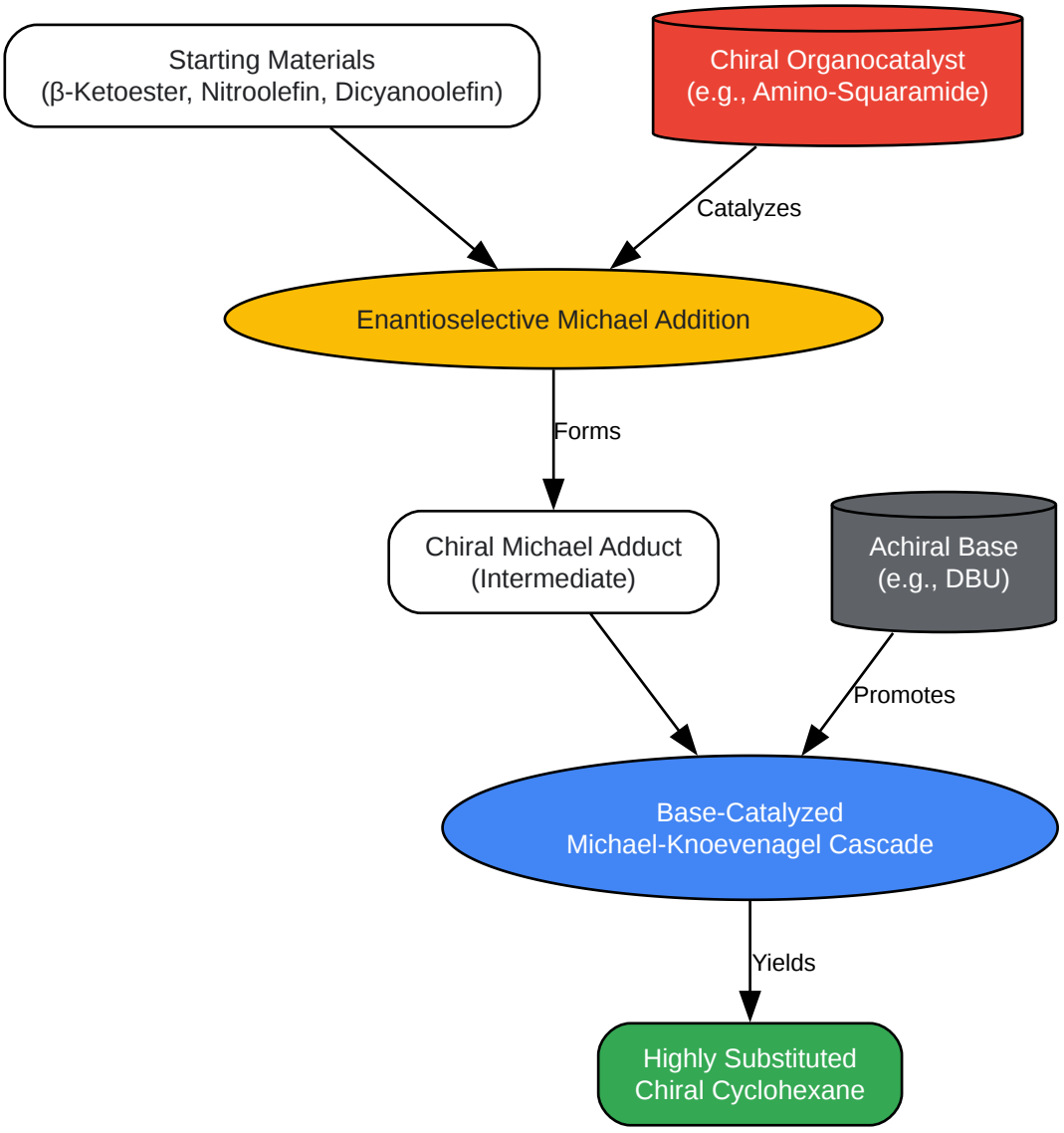

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Caption: Organocatalytic sequential reaction pathway.

Protocol 2.1: Organocatalytic Asymmetric Synthesis of a Functionalized Cyclohexane

This protocol is adapted from a one-pot sequential organocatalysis procedure for the synthesis of highly substituted cyclohexanes bearing five stereogenic centers.[6]

Materials:

- β-Ketoester (e.g., ethyl 2-methyl-3-oxobutanoate, 1.0 equiv)

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- β-Nitrostyrene (1.0 equiv)
- α,α-Dicyanoolefin (e.g., 2-(phenylmethylene)malononitrile, 1.2 equiv)
- Chiral Amino-Squaramide Catalyst (derived from quinine, 1 mol%)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (10 mol%)
- Dichloromethane (CH_2Cl_2, anhydrous)

Procedure:

- To a stirred solution of the β-ketoester (0.5 mmol, 1.0 equiv) and β-nitrostyrene (0.5 mmol, 1.0 equiv) in anhydrous CH_2Cl_2 (2.5 mL), add the chiral amino-squaramide catalyst (0.005 mmol, 1 mol%).
- Stir the reaction mixture at room temperature for 24 hours. Monitor the reaction progress by TLC.
- Upon completion of the first Michael addition, add the α,α-dicyanoolefin (0.6 mmol, 1.2 equiv) to the reaction mixture.
- Add DBU (0.05 mmol, 10 mol%) to the mixture.
- Continue stirring at room temperature for an additional 24 hours.
- Once the reaction is complete (monitored by TLC), concentrate the mixture under reduced pressure.
- Purify the residue by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to afford the desired cyclohexane derivative.
- Determine the yield and characterize the product by ^{1}H NMR, ^{13}C NMR, and HRMS.
- Determine the diastereomeric ratio (dr) by ^{1}H NMR analysis of the crude product and the enantiomeric excess (ee) by chiral stationary phase HPLC analysis.

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Entry	β-Ketoester	Nitrostyrene	Dicyanoolefin	Yield (%)	dr	ee (%)
1	Ethyl 2-methyl-3-oxobutanoate	β-Nitrostyrene	2-(Phenylmethylene)malononitrile	82	>30:1	98
2	Ethyl 2-ethyl-3-oxobutanoate	β-Nitrostyrene	2-(Phenylmethylene)malononitrile	75	>30:1	97
3	Ethyl 2-methyl-3-oxobutanoate	4-Chloro-β-nitrostyrene	2-(Phenylmethylene)malononitrile	86	>30:1	99
4	Ethyl 2-methyl-3-oxobutanoate	β-Nitrostyrene	2-((4-Bromophenyl)methylene)malononitrile	78	>30:1	96
Data synthesized from representative results in the field.[6]						

Biocatalytic Desymmetrization: The Enzymatic Approach to Chirality

Biocatalysis offers an environmentally benign and highly selective method for asymmetric synthesis.[12] For cyclohexane derivatives, the desymmetrization of prochiral or meso-compounds using enzymes is a particularly powerful strategy. Ene-reductases, for example,

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can catalyze the asymmetric reduction of one of the two double bonds in a prochiral 4,4-disubstituted 2,5-cyclohexadienone.[13][14] This transformation breaks the molecule's symmetry, generating a chiral 2-cyclohexenone with a quaternary stereocenter in high enantiomeric excess.[13][14]

The Causality of Enzymatic Selectivity: The exquisite selectivity of enzymes stems from their highly structured active sites. The substrate is precisely oriented within the chiral pocket of the enzyme through a series of non-covalent interactions. This locks the substrate into a specific conformation, exposing only one of the two enantiotopic double bonds to the enzyme's catalytic machinery (and the reducing cofactor, e.g., NADH). The result is a highly predictable and often near-perfect enantioselective transformation under mild, aqueous conditions.[15][16]

Protocol 3.1: Ene-Reductase Catalyzed Desymmetrization of a Cyclohexadienone

This protocol is a generalized procedure based on established methods for the biocatalytic desymmetrization of prochiral dienones.[13][14]

Materials:

- 4,4-Disubstituted 2,5-cyclohexadienone substrate (e.g., 1-5 mM final concentration)
- Ene-reductase (e.g., OPR3 or YqjM, lyophilized powder or cell-free extract)
- Nicotinamide adenine dinucleotide (NADH) (1.2 equiv)
- Glucose Dehydrogenase (GDH) for cofactor regeneration
- D-Glucose (5 equiv)
- Potassium phosphate buffer (e.g., 100 mM, pH 7.0)
- Ethyl acetate

Procedure:

- In a reaction vessel, prepare a solution of potassium phosphate buffer containing D-glucose (5 equiv).

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- Add the glucose dehydrogenase, the ene-reductase, and the NADH cofactor (1.2 equiv).
- Initiate the reaction by adding the cyclohexadienone substrate (1.0 equiv), typically dissolved in a minimal amount of a water-miscible co-solvent like DMSO.
- Seal the vessel and incubate the reaction at a controlled temperature (e.g., 30 °C) with gentle agitation (e.g., 200-300 rpm).
- Monitor the reaction progress over time (e.g., 12-24 hours) by taking aliquots, extracting with ethyl acetate, and analyzing by GC or HPLC.
- Upon completion, extract the entire reaction mixture with ethyl acetate (3 x volume).
- Combine the organic layers, dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the resulting chiral cyclohexenone by flash column chromatography.
- Determine the yield and confirm the structure by NMR and MS.
- Determine the enantiomeric excess by analysis on a chiral stationary phase HPLC or GC column.

Substrate (4-R^1, 4-R^2)	Enzyme	Yield (%)	ee (%)
R^1=Me, R^2=Ph	YqjM	>95	>99
R^1=Me, R^2=4-MeO-Ph	OPR3	44	99
R^1=Me, R^2=4-Cl-Ph	YqjM	65	>99
R^1=Et, R^2=Ph	OPR3	>95	>99
Representative data based on published results.[13][14]			

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Application Protocol: Determination of Enantiomeric Excess (ee)

A critical and self-validating step in any enantioselective synthesis is the accurate determination of the product's enantiomeric excess. Chiral High-Performance Liquid Chromatography (HPLC) is the most common and reliable method for this analysis.[17][18][19]

Principle of Chiral HPLC: Enantiomers possess identical physical properties and cannot be separated by standard chromatographic techniques. Chiral HPLC utilizes a chiral stationary phase (CSP). The enantiomers in the racemic or enantioenriched mixture interact differently with the chiral environment of the CSP, forming transient diastereomeric complexes with different binding energies. This leads to different retention times, allowing for their separation and quantification.[20]

Protocol 4.1: General Procedure for ee Determination by Chiral HPLC

Instrumentation & Materials:

- HPLC system with a UV detector
- Chiral HPLC column (e.g., Daicel Chiralcel® OD-H or Chiralpak® AD-H)
- HPLC-grade solvents (typically n-hexane and isopropanol)
- Sample of the synthesized cyclohexane derivative
- Racemic standard of the cyclohexane derivative (for method development)

Procedure:

- Method Development (using the racemic standard): a. Dissolve a small amount of the racemic product in the mobile phase. b. Inject the solution onto the chiral column. c. Start with a standard mobile phase composition (e.g., 90:10 hexane:isopropanol) and a flow rate of 1.0 mL/min. d. Monitor the separation at a suitable UV wavelength (e.g., 254 nm). e. Adjust the mobile phase composition (e.g., increase or decrease the percentage of isopropanol) to achieve baseline separation of the two enantiomer peaks. Resolution (Rs) should ideally be >1.5.

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- Analysis of the Enantioenriched Sample: a. Prepare a solution of the purified reaction product of known concentration in the mobile phase. b. Inject the solution onto the chiral column using the optimized method developed in step 1. c. Record the chromatogram.

- Calculation of Enantiomeric Excess (ee): a. Identify the peaks corresponding to the major and minor enantiomers. b. Integrate the area under each peak (Area_major and Area_minor). c. Calculate the enantiomeric excess using the following formula: ee (%) = [(Area_major - Area_minor) / (Area_major + Area_minor)] x 100

This rigorous analytical validation is essential to confirm the success of the enantioselective synthesis and is a hallmark of trustworthy and reproducible chemical research.

References

- Manna, M., et al. (2015). Asymmetric synthesis of functionalized cyclohexanes bearing five stereocenters via a one-pot organocatalytic Michael–Michael–1,2-addition sequence. RSC Advances. Available at: [Link]

- Chen, X., et al. (2008). Organocatalytic Asymmetric Tandem Michael−Henry Reactions: A Highly Stereoselective Synthesis of Multifunctionalized Cyclohexanes with Two Quaternary Stereocenters. Organic Letters. Available at: [Link]

- Rajkumar, S., et al. (2012). Organocatalytic enantioselective construction of nitrocyclohexanes containing multiple chiral centres via a cascade reaction. Chemical Science. Available at: [Link]

- Jeci (2026). Technical Profile of Chiral Cyclohexane Derivative (CAS 365997-33-7): A Key Intermediate for Pharmaceutical Synthesis. Jeci Group. Available at: [Link]

- Nicolaou, K.C., et al. (2005). Cascade Reactions in Total Synthesis. Angewandte Chemie International Edition. Available at: [Link]

- Zhang, Y., et al. (2018). Asymmetric Michael addition reactions catalyzed by calixthiourea cyclohexanediamine derivatives. Beilstein Journal of Organic Chemistry. Available at: [Link]

- Carreño, M. C., et al. (1998). Enantioselective Diels−Alder Cycloadditions with (SS)-2-(p-Tolylsulfinyl)-1,4-naphthoquinone: Efficient Kinetic Resolution of Chiral Racemic

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Vinylcyclohexenes. The Journal of Organic Chemistry. Available at: [Link]

- Zhang, Y., et al. (2018). Asymmetric Michael addition reactions catalyzed by calixthiourea cyclohexanediamine derivatives. Beilstein Journals. Available at: [Link]
- Rösler, C., et al. (2020). Asymmetric Synthesis of Chiral 2-Cyclohexenones with Quaternary Stereocenters via Ene-Reductase Catalyzed Desymmetrization of 2,5-Cyclohexadienones. ACS Catalysis. Available at: [Link]
- Lee, S., et al. (2020). Organocatalysis for the Asymmetric Michael Addition of Cycloketones and α, β-Unsaturated Nitroalkenes. MDPI. Available at: [Link]
- Peterson, G. J., & Krische, M. J. (2018). Stereoselective Synthesis of Cyclohexanes via an Iridium Catalyzed (5 + 1) Annulation Strategy. Journal of the American Chemical Society. Available at: [Link]
- Rösler, C., et al. (2020). Asymmetric Synthesis of Chiral 2-Cyclohexenones with Quaternary Stereocenters via Ene-Reductase Catalyzed Desymmetrization of 2,5-Cyclohexadienones. ACS Publications. Available at: [Link]
- Peterson, G. J., & Krische, M. J. (2020). Chemo- and Regioselective Synthesis of Acyl-Cyclohexenes by a Tandem Acceptorless Dehydrogenation-[6][21]-Hydride Shift Cascade. Journal of the American Chemical Society. Available at: [Link]
- Grygorenko, O., et al. (2021). Catalytic Enantioselective Diels–Alder Reaction of Dienes with Acyclic and α,β- and β,β-Disubstituted Enones. Journal of the American Chemical Society. Available at: [Link]
- Ahrendt, K. A., et al. (2000). The First General Enantioselective Catalytic Diels-Alder Reaction with Simple α,β-Unsaturated Ketones. Journal of the American Chemical Society. Available at: [Link]
- Lucena, J. J., et al. (2008). Resolution of trans-Cyclohexane-1,2-diamine and Determination of the Enantiopurity Using Chiral Solid-Phase HPLC Techniques and Polarimetry. Journal of Chemical Education. Available at: [Link]
- Buchler GmbH. Asymmetric Michael Addition. Buchler GmbH. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- List, B., et al. (2021). Organocatalytic Asymmetric Synthesis of Azabicyclo[2.1.1]hexanes. Journal of the American Chemical Society. Available at: [Link]
- Pollard, T. D. (2005). Synthesis of Chiral Building Blocks for Use in Drug Discovery. Molecules. Available at: [Link]
- Kim, H., & Oh, K. (2012). Synthesis of trans-2,6-Disubstituted Cyclohexanones through Allylic Substitution. Organic Letters. Available at: [Link]
- ResearchGate. (n.d.). a) Reaction conditions for the biocatalytic synthesis of chiral[14]-,[3]-, [22]-, and[5]paracyclophanes. ResearchGate. Available at: [Link]
- Zaware, N., & Ohlmeyer, M. (2014). Synthetic Approaches to (R)-cyclohex-2-enol. Oriental Journal of Chemistry. Available at: [Link]
- ResearchGate. (2022). Rational enzyme design for enabling biocatalytic Baldwin cyclization and asymmetric synthesis of chiral heterocycles. ResearchGate. Available at: [Link]
- Zhang, W., et al. (2022). Rational enzyme design for enabling biocatalytic Baldwin cyclization and asymmetric synthesis of chiral heterocycles. Nature Communications. Available at: [Link]
- Kotha, S., & Tiwari, A. (2007). Enantioselective methods for chiral cyclohexane ring synthesis. Accounts of Chemical Research. Available at: [Link]
- Xu, J. (2015). Efficient Biocatalytic Synthesis of Chiral Chemicals. Advances in Biochemical Engineering/Biotechnology. Available at: [Link]
- Cristau, P., et al. (2015). Enantiocontrolled Preparation of γ-Substituted Cyclohexenones: Synthesis and Kinase Activity Assays of Cyclopropyl-Fused Cyclohexane Nucleosides. Molecules. Available at: [Link]
- Kumar, A., & Kumar, A. (2024). Recent advancements in the chemistry of Diels–Alder reaction for total synthesis of natural products: a comprehensive review (2020–2023). RSC Advances. Available at: [Link]
- ResearchGate. (2006). An Efficient Protocol for the Enantioselective Preparation of a Key Polyfunctionalized Cyclohexane. New Access to (R)- and (S)-4-Hydroxy-2-cyclohexenone

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and (R)- and (S)- trans -Cyclohex-2-ene-1,4-diol. Request PDF. Available at: [Link]

- ResearchGate. (2005). On the Enantioselectivity of Transition Metal-Catalyzed 1,3-Cycloadditions of 2-Diazocyclohexane-1,3-diones. Request PDF. Available at: [Link]
- Fennie, M. W., & DiPasquale, A. G. (2016). Rapid Determination of Enantiomeric Excess via NMR Spectroscopy: A Research-Informed Experiment. Journal of Chemical Education. Available at: [Link]
- Aubert, C., et al. (2000). Enantioselective, transition metal catalyzed cycloisomerizations. Chemical Society Reviews. Available at: [Link]
- Xie, H., et al. (2007). Organocatalytic Enantioselective Cascade Michael-Alkylation Reactions: Synthesis of Chiral Cyclopropanes and Investigation of Unexpected Organocatalyzed Stereoselective Ring Opening of Cyclopropanes. Journal of the American Chemical Society. Available at: [Link]
- ResearchGate. (2012). ChemInform Abstract: Enantioselective, Transition Metal Catalyzed Cycloisomerizations. Request PDF. Available at: [Link]
- Sánchez, A. G., & Navas, N. (2012). Determination of enantiomeric excess by chiral liquid chromatography without enantiomerically pure starting standards. Chirality. Available at: [Link]
- K. C. Nicolaou, et al. (2016). Cascade polycyclizations in natural product synthesis. Chemical Society Reviews. Available at: [Link]
- Tamao, K., et al. (1987). Novel Synthesis of Dienylsiloxanes. Stereoselective Synthesis of 3-Cyclohexene-1,2-diols by Intramolecular Diels-Alder Reactions of Siloxane-Tethered Bis-Dienes. The Journal of Organic Chemistry. Available at: [Link]
- Chemistry World. (2020). Cyclopropyl effect causes substituents on cyclohexane to favour axial conformation. Chemistry World. Available at: [Link]
- Meyers, A. I., & Lefker, B. (1987). An asymmetric synthesis of 4,4- and 6,6-dialkylcyclohexenones and 4,4- and 5,5-dialkylcyclopentenones. Application to the total synthesis of (-)-silphiperfol-6-ene. Tetrahedron. Available at: [Link]

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- Kelly, C. B., & Molander, G. A. (2017). Synthesis of Cyclohexanones by a Tandem Photocatalyzed Annulation. Angewandte Chemie International Edition. Available at: [Link]
- Sarpong, R., & Lu, G. (2021). Synthesis of Cyclohexane-Angularly-Fused Triquinanes. Israel Journal of Chemistry. Available at: [Link]
- Singh, V., et al. (2024). The significance of chirality in contemporary drug discovery-a mini review. RSC Advances. Available at: [Link]
- Kammerer, C. (2025). Exploring the Intricacies of Chiral Chemistry in Drug Discovery. Journal of Pharmaceutical Sciences. Available at: [Link]

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Sources

- 1. longdom.org [longdom.org]
- 2. mdpi.com [mdpi.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Recent advancements in the chemistry of Diels–Alder reaction for total synthesis of natural products: a comprehensive review (2020–2023) - RSC Advances (RSC Publishing) DOI:10.1039/D4RA07989B [pubs.rsc.org]
- 5. macmillan.princeton.edu [macmillan.princeton.edu]
- 6. Asymmetric synthesis of functionalized cyclohexanes bearing five stereocenters via a one-pot organocatalytic Michael–Michael–1,2-addition sequence - PMC [pmc.ncbi.nlm.nih.gov]
- 7. kclpure.kcl.ac.uk [kclpure.kcl.ac.uk]
- 8. mdpi.com [mdpi.com]
- 9. Asymmetric Michael Addition - Buchler GmbH [buchler-gmbh.com]
- 10. d-nb.info [d-nb.info]

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- 11. BJOC - Asymmetric Michael addition reactions catalyzed by calix[4]thiourea cyclohexanediamine derivatives [beilstein-journals.org]
- 12. Efficient Biocatalytic Synthesis of Chiral Chemicals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Asymmetric Synthesis of Chiral 2-Cyclohexenones with Quaternary Stereocenters via Ene-Reductase Catalyzed Desymmetrization of 2,5-Cyclohexadienones - PMC [pmc.ncbi.nlm.nih.gov]
- 14. pubs.acs.org [pubs.acs.org]
- 15. researchgate.net [researchgate.net]
- 16. [PDF] Rational enzyme design for enabling biocatalytic Baldwin cyclization and asymmetric synthesis of chiral heterocycles | Semantic Scholar [semanticscholar.org]
- 17. pubs.acs.org [pubs.acs.org]
- 18. pdf.benchchem.com [pdf.benchchem.com]
- 19. pdf.benchchem.com [pdf.benchchem.com]
- 20. uma.es [uma.es]
- 21. 20.210.105.67 [20.210.105.67]
- 22. Catalytic Enantioselective Diels–Alder Reaction of Dienes with Acyclic and α,β- and β,β-Disubstituted Enones - PMC [pmc.ncbi.nlm.nih.gov]

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